

Personal protective equipment for handling 5-(Methoxymethyl)furan-2-carboxylic acid

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Compound of Interest

Compound Name: 5-(Methoxymethyl)furan-2-carboxylic acid

Cat. No.: B157961

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Essential Safety and Handling Guide for 5-(Methoxymethyl)furan-2-carboxylic acid

This guide provides crucial safety and logistical information for the handling and disposal of **5-(Methoxymethyl)furan-2-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Chemical Hazards: **5-(Methoxymethyl)furan-2-carboxylic acid** is classified as an irritant. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^[1] Inhalation may also cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required equipment for handling **5-(Methoxymethyl)furan-2-carboxylic acid**.

Protection Type	Equipment Specification	Purpose & Notes
Eye / Face	Tightly fitting safety goggles with side-shields or a full-face shield.	Must conform to NIOSH (US) or EN 166 (EU) standards to protect against dust particles and splashes.[2]
Skin / Body	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a fully buttoned lab coat.	Handle with gloves at all times. Impervious clothing should be worn to prevent skin contact. [2]
Respiratory	NIOSH/MSHA or EN 149 approved respirator.	Required when handling large quantities, if dust is generated, or if ventilation is inadequate. A full-face respirator may be necessary if exposure limits are exceeded or irritation is experienced.[2]

Operational Plan: Step-by-Step Handling Protocol

Safe handling requires a controlled environment and methodical procedures. Always work within a certified chemical fume hood to ensure adequate ventilation.[2][3]

1. Preparation & Handling:

- Designate Area: Before starting, designate a specific area within a chemical fume hood for handling **5-(Methoxymethyl)furan-2-carboxylic acid**. [2]
- Verify Safety Equipment: Ensure that a safety shower and eyewash station are unobstructed and readily accessible. [2]
- Don PPE: Put on all required PPE as specified in the table above. [2]

2. Weighing & Transferring:

- Minimize Dust: When weighing or transferring the solid, perform the task slowly and carefully to minimize dust generation.[\[2\]](#)
- Avoid Inhalation: Do not breathe dust, fumes, or vapors.
- Prevent Contact: Avoid direct contact with eyes, skin, and clothing.[\[2\]](#)

3. Storage:

- Container: Keep the compound in its original, tightly sealed container when not in use.[\[2\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[2\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)

4. Spill Cleanup:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal.[\[3\]](#) Avoid actions that generate dust.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then wash with soap and water.

Disposal Plan

1. Chemical Waste:

- Dispose of **5-(Methoxymethyl)furan-2-carboxylic acid** and any contaminated materials in a designated hazardous waste container.[\[2\]](#)[\[3\]](#)
- The container must be compatible with carboxylic acids, such as high-density polyethylene (HDPE) or glass.[\[3\]](#)
- Clearly label the waste container with the full chemical name and associated hazards.[\[3\]](#)

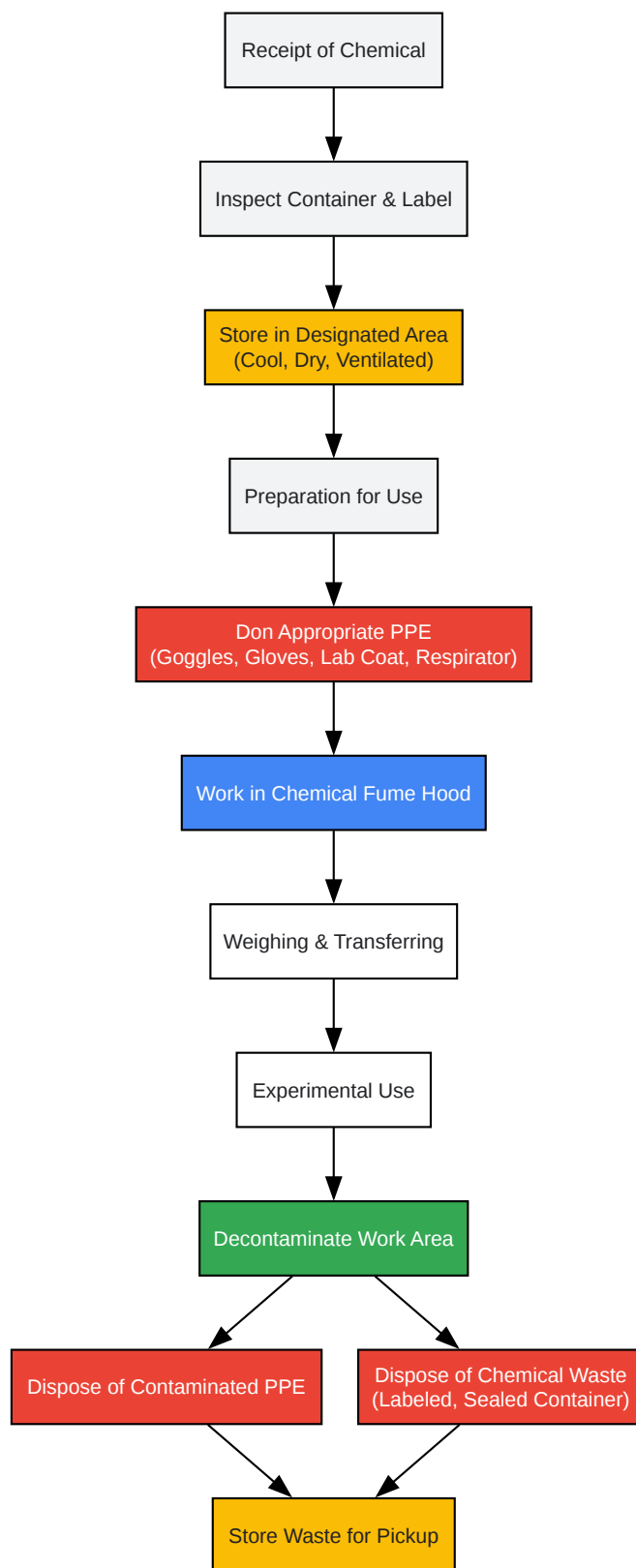
2. Contaminated PPE:

- Used gloves, lab coats, and other disposable PPE should be considered contaminated and disposed of as hazardous waste.[\[2\]](#)

3. Regulatory Compliance:

- All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[\[2\]](#)[\[3\]](#)
- Arrange for collection and disposal through a licensed hazardous waste disposal company.
[\[3\]](#)

Workflow for Handling 5-(Methoxymethyl)furan-2-carboxylic Acid



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Caption: Workflow for the safe handling and disposal of **5-(Methoxymethyl)furan-2-carboxylic acid**.

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